

Sorbic acid solubility in different solvents for lab use

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Compound of Interest

Compound Name: Sorbic Acid

Cat. No.: B10763058

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An In-depth Technical Guide to the Solubility of **Sorbic Acid** for Laboratory Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's solubility is fundamental to formulation, efficacy, and regulatory approval.

Sorbic acid (2,4-hexadienoic acid), a widely utilized preservative, is no exception. Its effectiveness as an antimicrobial agent is intrinsically linked to its ability to dissolve in various media. This technical guide provides a comprehensive overview of **sorbic acid**'s solubility in common laboratory solvents, detailed experimental protocols for its determination, and a logical workflow to ensure accurate and reproducible results.

Sorbic acid is a white, crystalline powder with a faint, characteristic odor.^[1] It is recognized as a Generally Recognized as Safe (GRAS) substance by the U.S. Food and Drug Administration (FDA), making it suitable for use in food and pharmaceutical applications.^{[2][3][4]} The antimicrobial action of **sorbic acid** is primarily against yeasts and molds and is most effective in its undissociated form, which is favored at a pH below its pKa of 4.76.^[5]

Quantitative Solubility Data

The solubility of **sorbic acid** varies significantly with the solvent and temperature. While its solubility in water is limited, it is readily soluble in many organic solvents. The following table summarizes quantitative solubility data for **sorbic acid** in a range of common laboratory solvents.

Solvent	Temperature	Solubility (g/100 mL)
Water	20 °C (68 °F)	0.16
30 °C (86 °F)	0.191	
50 °C (122 °F)	0.55	
100 °C (212 °F)	4.00	
Ethanol (Absolute)	20 °C (68 °F)	12.90
Methanol (Absolute)	20 °C (68 °F)	12.90
Acetone	20 °C (68 °F)	9.2
Propylene Glycol	20 °C (68 °F)	5.5
Glacial Acetic Acid	20 °C (68 °F)	11.5
Dioxane	20 °C (68 °F)	11.0
Isopropanol	20 °C (68 °F)	8.4
Methyl Acetate	20 °C (68 °F)	6.1
Isopropyl Ether	20 °C (68 °F)	2.7
Benzene	20 °C (68 °F)	2.3
Toluene	20 °C (68 °F)	1.9
Carbon Tetrachloride	20 °C (68 °F)	1.3
Glycerol	20 °C (68 °F)	0.31
Cyclohexane	20 °C (68 °F)	0.28

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid compound in a solvent. It involves creating a saturated solution and measuring the concentration of the dissolved solute after equilibrium has been reached.

Materials and Equipment

- **Sorbic Acid** (pure, solid form)
- Selected Solvent(s) of interest
- Glass flasks or vials with airtight stoppers
- Orbital shaker or magnetic stirrer with temperature control
- Incubator or water bath for temperature regulation
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for concentration analysis

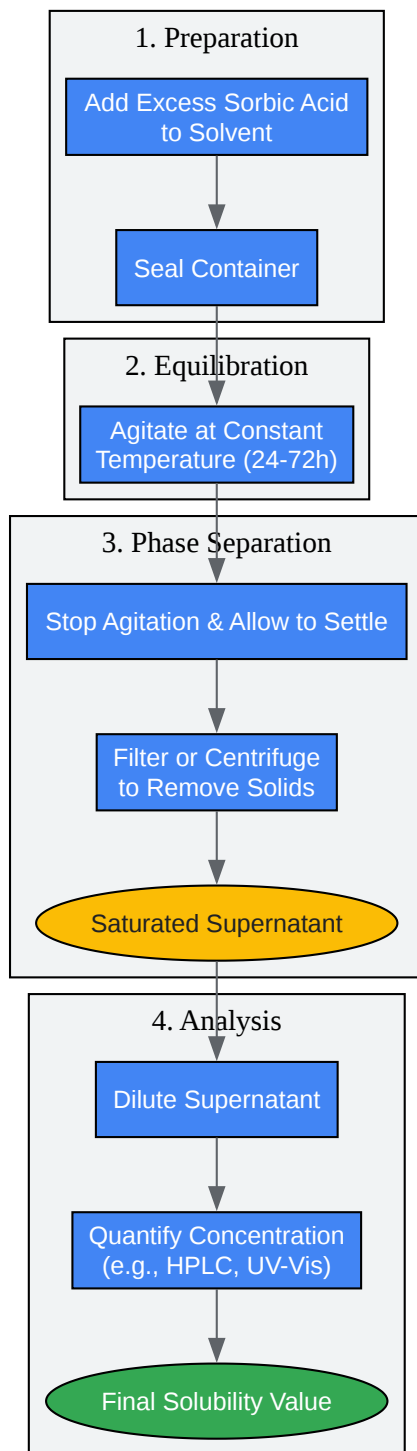
Procedure

- **Preparation of a Saturated Solution:** Add an excess amount of solid **sorbic acid** to a flask containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Tightly seal the flask and place it in a temperature-controlled orbital shaker or water bath. Agitate the mixture at a constant temperature for a sufficient period to allow the system to reach equilibrium. This typically requires 24 to 72 hours, depending on the solvent and the compound's dissolution rate.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. To separate the saturated solution from the excess solid, either centrifuge the sample at the same temperature or filter it using a syringe filter that is chemically compatible with the solvent. This step must be performed carefully to avoid any undissolved particles in the sample for analysis.

- **Sample Preparation for Analysis:** Accurately dilute an aliquot of the clear, saturated supernatant with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **sorbic acid**. A calibration curve prepared with known concentrations of **sorbic acid** in the same solvent is required for accurate quantification.
- **Calculation:** Calculate the solubility of **sorbic acid** in the solvent, taking into account the dilution factor. Report the results in standard units, such as g/100 mL or mg/L. The experiment should be performed in replicate (typically $n=3$) to ensure the precision of the results.

Visualizing the Experimental Workflow

The logical progression of the shake-flask solubility determination method can be visualized as a clear workflow.



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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

Mechanism of Antimicrobial Action: A Note for Drug Development

For professionals in drug development, understanding the mechanism of action is as crucial as its physical properties. **Sorbic acid**'s antimicrobial efficacy stems from its ability to inhibit various enzymes within microbial cells, particularly those involved in carbohydrate metabolism and the citric acid cycle. It primarily targets yeasts and molds, with selective action against bacteria. This inhibitory action is greatest when **sorbic acid** is in its undissociated form, allowing it to penetrate the microbial cell membrane. Therefore, the solubility data presented here is critical for developing formulations that ensure **sorbic acid** remains in its most active state at the desired site of action.

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References

- 1. phexcom.com [phexcom.com]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. eCFR :: 21 CFR 182.3089 -- Sorbic acid. [ecfr.gov]
- 4. Evaluation of the Health Aspects of Sorbic Acid and its Salts as Food Ingredients. | National Technical Reports Library - NTIS [ntrl.ntis.gov]
- 5. extension.iastate.edu [extension.iastate.edu]
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